

# Technical Guide: N-Allyl-3-(trifluoromethyl)aniline (CAS 61219-93-0)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Allyl-3-(trifluoromethyl)aniline*

Cat. No.: *B3054586*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Allyl-3-(trifluoromethyl)aniline**, a key intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis, and its significant applications, with a focus on its role in the development of herbicidal agents.

## Core Chemical Data

**N-Allyl-3-(trifluoromethyl)aniline** is a substituted aniline featuring both an allyl group and a trifluoromethyl group. These functional groups impart unique reactivity and properties, making it a valuable building block in organic synthesis.

## Physical and Chemical Properties

The following table summarizes the key quantitative data for **N-Allyl-3-(trifluoromethyl)aniline** and its common precursor, 3-(Trifluoromethyl)aniline.

Property	N-Allyl-3-(trifluoromethyl)aniline	3-(Trifluoromethyl)aniline
CAS Number	61219-93-0	98-16-8
Molecular Formula	C <sub>10</sub> H <sub>10</sub> F <sub>3</sub> N	C <sub>7</sub> H <sub>6</sub> F <sub>3</sub> N
Molecular Weight	201.19 g/mol	161.12 g/mol
Boiling Point	Not explicitly available	187 °C
Melting Point	233.9°C[1]	5-6 °C
Density	Not explicitly available	1.29 g/mL at 25 °C
Refractive Index	Not explicitly available	n <sub>20</sub> /D 1.480
Vapor Pressure	Not explicitly available	0.3 mmHg at 20 °C

## Synthesis and Experimental Protocols

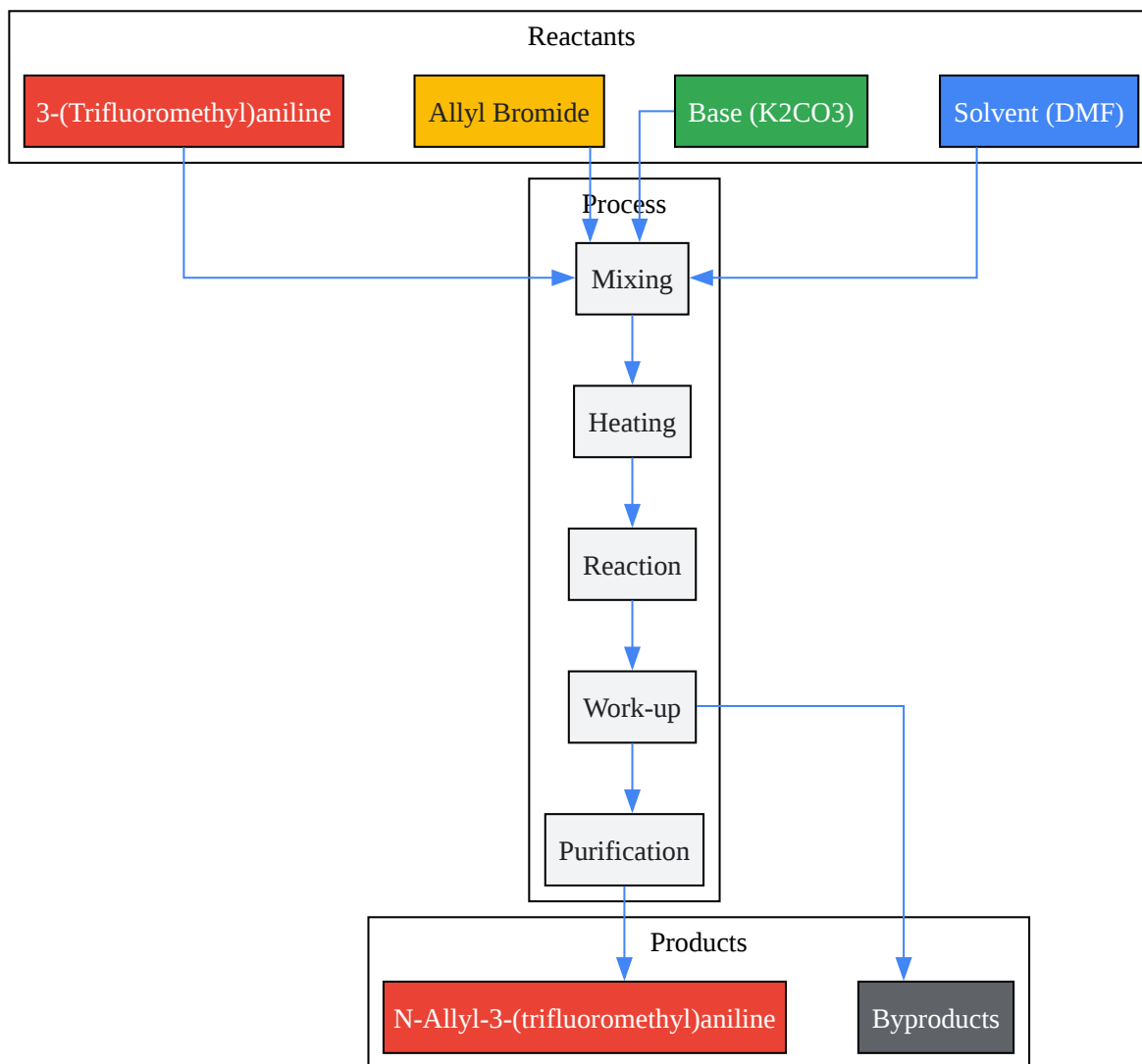
**N-Allyl-3-(trifluoromethyl)aniline** can be synthesized through several routes. The two most common methods are direct N-alkylation via nucleophilic substitution and a nickel-catalyzed condensation reaction.

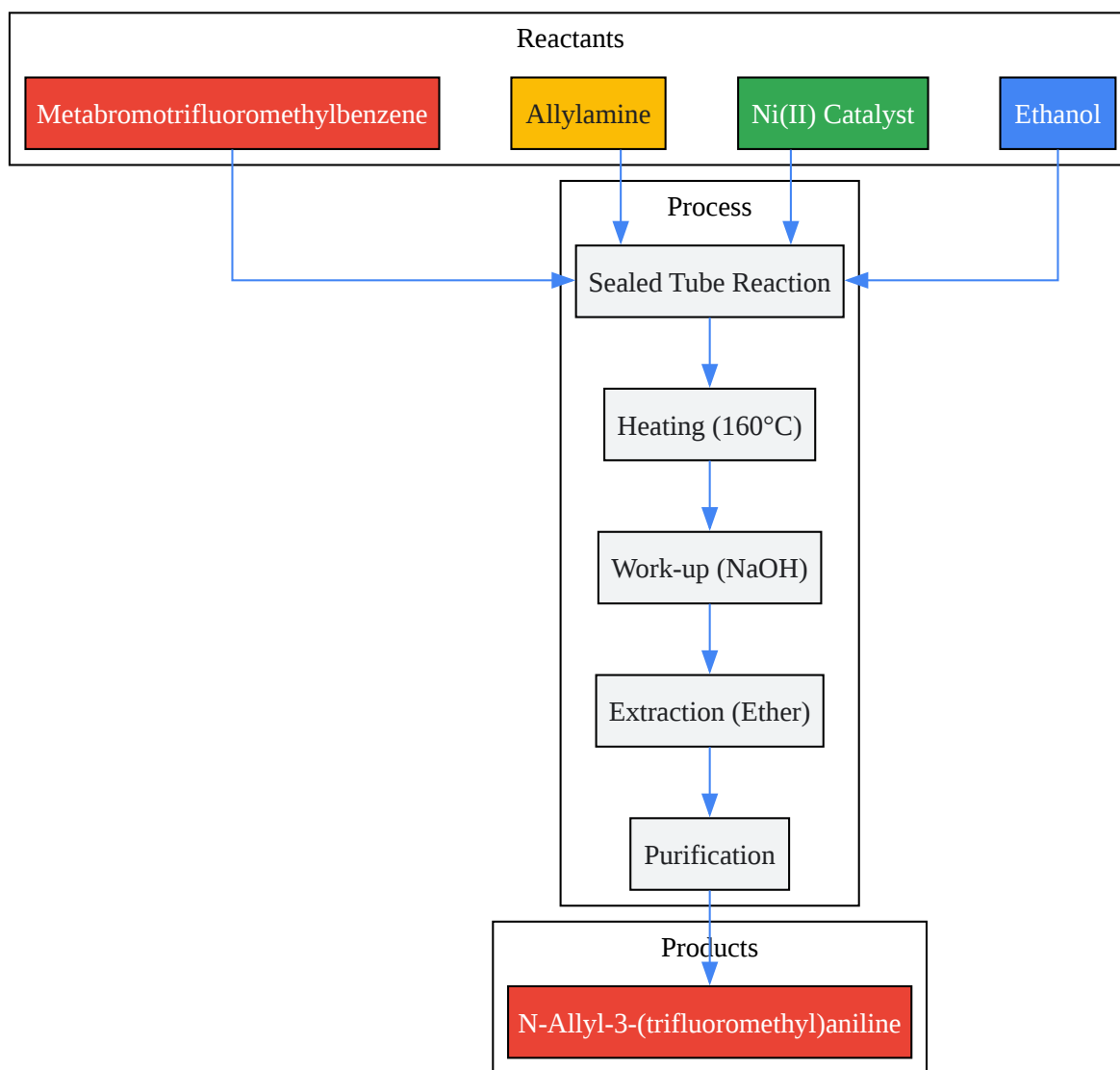
### Synthesis via Nucleophilic Substitution (N-Alkylation)

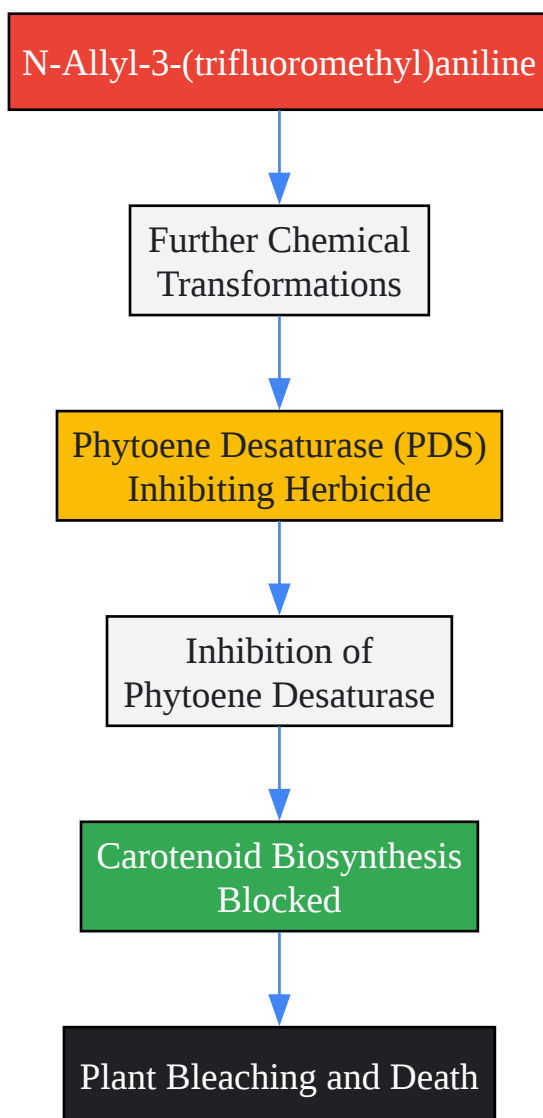
This is a common and straightforward method for synthesizing **N-Allyl-3-(trifluoromethyl)aniline**. The reaction involves the nucleophilic attack of the nitrogen atom of 3-(trifluoromethyl)aniline on an electrophilic allyl source, such as allyl bromide. A base is used to deprotonate the aniline, increasing its nucleophilicity.

- **Reaction Setup:** To a solution of 3-(trifluoromethyl)aniline (1 equivalent) in a suitable organic solvent such as dimethylformamide (DMF) or acetonitrile, add a base such as potassium carbonate (1.5 equivalents).
- **Addition of Allylating Agent:** While stirring the mixture, add allyl bromide (1.2 equivalents) dropwise at room temperature.

- Reaction Conditions: Heat the reaction mixture to an elevated temperature (e.g., 60-80 °C) and monitor the progress of the reaction by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into water.
- Extraction: Extract the aqueous mixture with a suitable organic solvent, such as ethyl acetate.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to afford pure **N-Allyl-3-(trifluoromethyl)aniline**.







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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)